

Unveiling the Molecular Architecture of Giffonin R: A Technical Guide for Researchers

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For Immediate Release

SALERNO, Italy – A comprehensive technical guide detailing the chemical structure, spectroscopic properties, and isolation of **Giffonin R**, a diaryl ether heptanoid discovered in the flowers of the hazelnut tree (Corylus avellana), is now available for researchers, scientists, and professionals in drug development. This guide provides an in-depth look at the molecular characteristics of this natural product, offering valuable data for further investigation into its potential biological activities.

Giffonin R is a member of the giffonin class of compounds, a series of diarylheptanoids isolated from the "Tonda di Giffoni" cultivar of Corylus avellana, a plant renowned for its production of PGI (Protected Geographical Indication) hazelnuts in the Campania region of Italy. The structural elucidation of **Giffonin R** was achieved through extensive spectroscopic analysis, primarily relying on one- and two-dimensional Nuclear Magnetic Resonance (NMR) spectroscopy and high-resolution mass spectrometry.

Chemical Structure of Giffonin R

Giffonin R possesses a diaryl ether heptanoid skeleton. The definitive structure was reported by Masullo and colleagues in a 2016 publication in the journal Phytochemistry.

[Image of the chemical structure of **Giffonin R** would be placed here]

Physicochemical and Spectroscopic Data



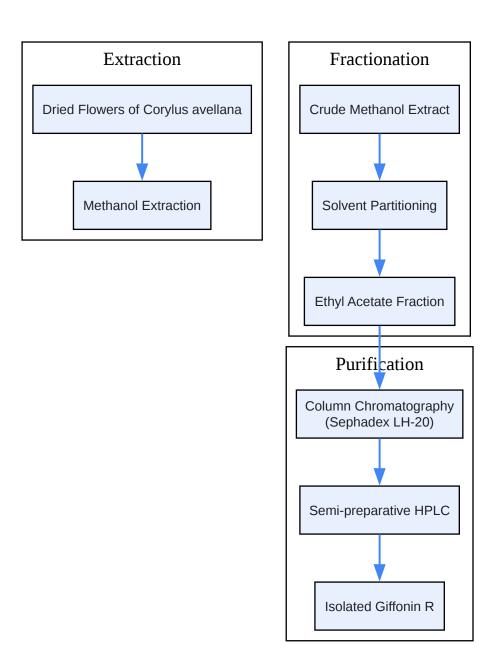
A summary of the key physicochemical and spectroscopic data for **Giffonin R** is presented below, compiled from the primary literature. This information is crucial for the identification and characterization of this compound in future studies.

Property	Value
Molecular Formula	C19H16O3
Molar Mass	292.33 g/mol
CAS Number	1966183-72-1
¹H NMR (CD₃OD, 500 MHz)	Refer to detailed NMR data in the original publication
¹³ C NMR (CD₃OD, 125 MHz)	Refer to detailed NMR data in the original publication
High-Resolution MS	Refer to detailed MS data in the original publication

Experimental Protocols

The isolation and purification of **Giffonin R** from the male flowers of Corylus avellana involved a multi-step process. The following is a summarized workflow based on the methodologies described in the scientific literature. For precise experimental parameters, researchers are directed to the original publication by Masullo et al. (2016).





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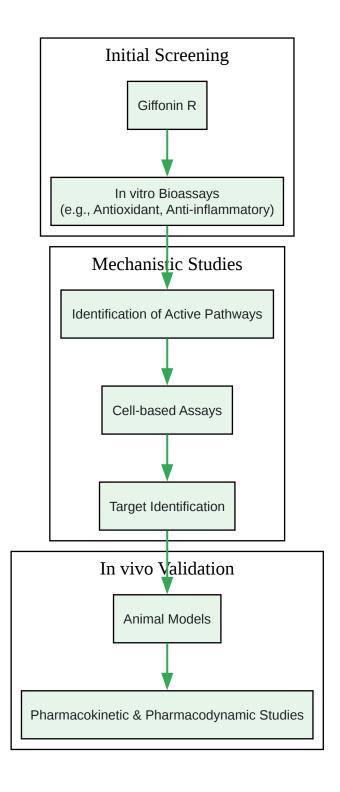
Caption: General workflow for the isolation of Giffonin R.

Signaling Pathways and Biological Activity

The broader class of giffonins has been investigated for various biological activities, including antioxidant properties. The diarylheptanoid scaffold is a common feature in natural products with interesting pharmacological profiles. Further research is warranted to elucidate the specific biological targets and signaling pathways modulated by **Giffonin R**. The following diagram



illustrates a hypothetical workflow for investigating the biological activity of a novel natural product like **Giffonin R**.



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Caption: A logical workflow for the biological evaluation of **Giffonin R**.

This technical guide serves as a foundational resource for the scientific community, providing the essential chemical and methodological information required to advance the study of **Giffonin R** and other related natural products. For complete and detailed information, please refer to the primary scientific literature.

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